

5-Bromo-2-(trifluoromethyl)-1H-benzimidazole

molecular weight and empirical formula

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Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethyl)-1H-benzimidazole

Cat. No.: B1346002

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Technical Data Sheet: 5-Bromo-2-(trifluoromethyl)-1H-benzimidazole

This document provides a concise technical overview of the fundamental physicochemical properties of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**, a key building block in medicinal chemistry and materials science. The information herein is compiled for researchers, scientists, and drug development professionals requiring accurate and reliable data for experimental design and chemical synthesis.

Core Molecular Attributes

The foundational properties of a chemical compound are its empirical formula and molecular weight. These values are critical for stoichiometric calculations in reaction planning, analytical characterization, and registration in chemical databases.

Empirical and Molecular Formula

The empirical formula represents the simplest whole-number ratio of atoms in the compound, while the molecular formula indicates the actual number of atoms of each element in a molecule. For **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**, these two are the same.

The molecular formula is $C_8H_4BrF_3N_2$ ^{[1][2]}. This composition is derived from its benzimidazole core structure, substituted with a bromine atom and a trifluoromethyl group.

Molecular Weight

The molecular weight is calculated from the atomic weights of its constituent atoms. It is a crucial parameter for converting between mass and moles, essential for any quantitative chemical work.

The molecular weight of this compound is 265.03 g/mol [2].

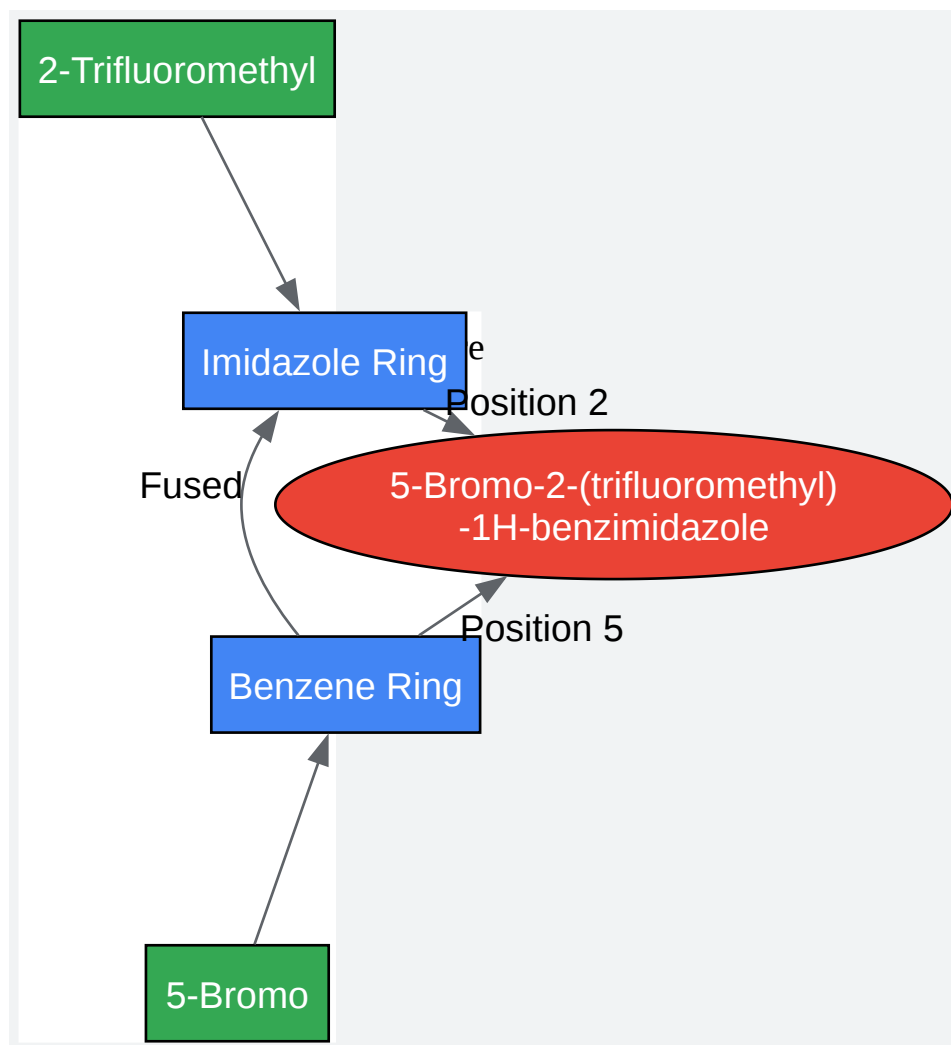
Data Summary Table

For ease of reference, the core identifiers and properties of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole** are summarized below.

Property	Value	Source
Molecular Formula	C8H4BrF3N2	[1][2]
Molecular Weight	265.03 g/mol	[2]
CAS Number	3671-60-1	[1][3][4]
Synonyms	6-Bromo-2-(trifluoromethyl)-1H-benzoimidazole	[2]
Physical Form	Solid	

Structural Representation and Logic

The structure of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole** dictates its chemical properties and reactivity. The logical relationship between its name and structure is visualized below.



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Caption: Logical construction of the final compound from its core and substituents.

Conclusion

This guide confirms the essential physicochemical properties of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**. The established molecular weight of 265.03 g/mol and the empirical formula of C₈H₄BrF₃N₂ are foundational for its use in research and development. These data are consistently reported across major chemical suppliers and databases, ensuring a high degree of trustworthiness for scientific applications.

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